1,3-Dimethyl-2,4-dinitrobenzene physicochemical properties data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,3-Dimethyl-2,4-dinitrobenzene*
CAS No.:	*161-02-4*
Cat. No.:	*B1173080*

Get Quote

An In-Depth Technical Guide to the Physicochemical Properties of **1,3-Dimethyl-2,4-dinitrobenzene**

Abstract

This technical guide provides a comprehensive analysis of the core physicochemical properties of **1,3-Dimethyl-2,4-dinitrobenzene** (CAS No. 603-02-1), a significant intermediate in the synthesis of dyes and other organic compounds.[1] Tailored for researchers, scientists, and professionals in drug development, this document synthesizes available data on the compound's physical and spectral characteristics. We delve into the experimental methodologies for determining these properties, emphasizing the scientific rationale behind procedural choices in alignment with international standards, such as those from the Organisation for Economic Co-operation and Development (OECD). The guide includes a detailed spectroscopic profile, standard operating procedures for synthesis and analysis, and essential safety protocols. All data is supported by authoritative references to ensure scientific integrity and trustworthiness.

Introduction: Identity and Structure

© 2026 BenchChem. All rights reserved.

1,3-Dimethyl-2,4-dinitrobenzene, also widely known as 2,4-Dinitro-m-xylene, is an aromatic organic compound characterized by a benzene ring substituted with two methyl groups and two nitro groups.[2] Its specific substitution pattern is central to its chemical reactivity and physical properties.

- IUPAC Name: **1,3-dimethyl-2,4-dinitrobenzene**[3]
- Synonyms: 2,4-Dinitro-m-xylene, 2,4-Dinitro-1,3-dimethylbenzene, m-Xylene, 2,4-dinitro-[2]
- CAS Number: 603-02-1[3]
- Molecular Formula: $C_8H_8N_2O_4$[2]

The structural arrangement of the substituents on the benzene ring dictates the molecule's polarity, steric hindrance, and electronic environment, which in turn govern its macroscopic properties.

Caption: 2D Chemical Structure of **1,3-Dimethyl-2,4-dinitrobenzene**.

Core Physicochemical Properties

The reliable characterization of a chemical compound begins with its fundamental physicochemical properties. These values are critical for predicting its behavior in various systems, from reaction vessels to biological matrices. The properties of **1,3-Dimethyl-2,4-dinitrobenzene** are summarized below.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Weight	196.16 g/mol	[2][3]
Physical State	Yellow crystalline solid	[2]
Melting Point	81 - 83 °C	[4]
Boiling Point	301.6 ± 37.0 °C (Predicted)	[No specific citation]
Density	1.346 ± 0.06 g/cm³ (Predicted)	[No specific citation]
Water Solubility	Low; Insoluble	[2]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[2]
LogP (Octanol/Water)	2.3 (Computed)	[3]

Discussion of Properties:

- Physical State: At standard temperature and pressure, the compound is a yellow crystalline solid, a characteristic influenced by the nitro groups which are known chromophores.[2]
- Melting Point: The experimentally determined melting point is sharp, suggesting a relatively pure substance. Impurities typically cause a depression and broadening of the melting range.[5]
- Boiling Point and Density: It is important to note that experimentally verified data for the boiling point and density are not readily available in public literature. The provided values are based on computational predictions. The high predicted boiling point is consistent with its molecular weight and the polar nature of the nitro groups, which contribute to intermolecular forces.
- Solubility: The molecule's low solubility in water is expected due to the large, nonpolar aromatic ring and methyl groups, which dominate its character despite the polar nitro groups.[2] It is readily soluble in moderately polar organic solvents like ethanol and acetone, which can effectively solvate the molecule.[2]
- Partition Coefficient (LogP): The computed LogP value of 2.3 indicates that the compound is moderately lipophilic.[3] This suggests it will preferentially partition into fatty or nonpolar

© 2026 BenchChem. All rights reserved.

environments over aqueous ones, a key parameter in predicting environmental fate and bioaccumulation potential.[6]

Spectroscopic Profile

Spectroscopic analysis is indispensable for confirming the molecular structure and purity of a compound. The following profile is based on data available from the Spectral Database for Organic Compounds (SDBS), a trusted resource from Japan's National Institute of Advanced Industrial Science and Technology (AIST).[7]

3.1. Mass Spectrometry (MS) Electron Ionization Mass Spectrometry (EI-MS) provides information on the molecular weight and fragmentation pattern, which acts as a molecular fingerprint.

- Molecular Ion (M^+): A prominent peak is expected at a mass-to-charge ratio (m/z) of 196, corresponding to the molecular weight of the compound $[C_8H_8N_2O_4]^+$.
- Key Fragmentation: Aromatic nitro compounds often exhibit characteristic fragmentation patterns. Expected fragments for **1,3-Dimethyl-2,4-dinitrobenzene** include:
  - Loss of a Nitro Group ($-NO_2$): A peak at m/z 150 ($[M-46]^+$).
  - Loss of a Methyl Radical ($-CH_3$): A peak at m/z 181 ($[M-15]^+$), likely followed by subsequent fragmentation. The stability of the resulting benzylic-type cation would make this a favorable cleavage.[8]
  - Loss of Nitric Oxide (-NO): A peak at m/z 166 ($[M-30]^+$).

3.2. Infrared (IR) Spectroscopy FT-IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

- Aromatic C-H Stretch: Weak to medium bands are expected just above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Bands corresponding to the methyl groups should appear just below 3000 cm^{-1} (approx. 2950-2850 cm^{-1}).[9]
- N-O Asymmetric Stretch: A strong, characteristic absorption band is expected in the region of 1515-1560 cm^{-1}. This is one of the most definitive peaks for a nitroaromatic compound.[10]

© 2026 BenchChem. All rights reserved.

- N-O Symmetric Stretch: Another strong band should appear in the 1345-1385 cm^{-1} region. [10]
- C=C Aromatic Stretch: Multiple bands of variable intensity are expected in the 1400-1600 cm^{-1} region.
- Aromatic C-H Bending (Out-of-Plane): The substitution pattern on the benzene ring will give rise to characteristic bands in the fingerprint region (below 900 cm^{-1}).

3.3. Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy ^1H NMR spectroscopy provides detailed information about the electronic environment and connectivity of hydrogen atoms in the molecule.

- Aromatic Protons (2H): The two protons on the benzene ring are in different chemical environments and are expected to appear as two distinct signals in the downfield region (typically δ 7.5-8.5 ppm). The electron-withdrawing nature of the two nitro groups strongly deshields these protons. Each signal would likely appear as a doublet due to coupling with its single aromatic neighbor.
- Methyl Protons (6H): The two methyl groups are also in non-equivalent positions. They will appear as two separate singlets in the upfield region (typically δ 2.3-2.7 ppm). The singlet multiplicity arises because they have no adjacent protons to couple with.

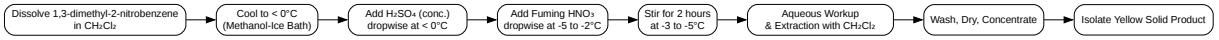
Experimental Methodologies

The trustworthiness of physicochemical data hinges on the validity of the methods used for its determination. This section details robust, self-validating protocols for the synthesis and characterization of **1,3-Dimethyl-2,4-dinitrobenzene**.

4.1. Synthesis of **1,3-Dimethyl-2,4-dinitrobenzene**

This protocol is adapted from established procedures for the nitration of activated aromatic rings.[4] The rationale is to introduce a second nitro group onto 1,3-dimethyl-2-nitrobenzene using a potent nitrating agent under controlled temperatures to prevent over-nitration and side reactions.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the synthesis of **1,3-Dimethyl-2,4-dinitrobenzene**.

Protocol Steps:

- Reaction Setup: Dissolve 1,3-dimethyl-2-nitrobenzene (1.0 eq) in dichloromethane (CH_2Cl_2) in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.[4]
- Cooling: Cool the solution to below 0°C using a methanol-ice bath. This step is critical as nitration is highly exothermic, and low temperatures are required to control the reaction rate and selectivity.
- Acid Addition: Add concentrated sulfuric acid (H_2SO_4) dropwise, ensuring the internal temperature remains below 0°C. Sulfuric acid acts as a catalyst, protonating nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating agent.[4]
- Nitration: Add fuming nitric acid (HNO_3) dropwise at a rate that maintains the temperature between -5°C and -2°C. Precise temperature control is paramount to prevent the formation of unwanted byproducts.[4]
- Reaction Monitoring: After the addition is complete, stir the mixture at -3 to -5°C for 2 hours to ensure the reaction proceeds to completion.[4]
- Quenching and Extraction: Carefully add water to the acidic layer, then extract the product into dichloromethane.[4]
- Purification: Wash the combined organic extracts with saturated NaCl solution, dry over an anhydrous salt (e.g., $MgSO_4$), filter, and concentrate the filtrate under reduced pressure to yield the crude product.[4]
- Recrystallization: Further purify the resulting yellow solid by recrystallization from a suitable solvent, such as ethanol, to obtain the final product with high purity. [No specific citation]

© 2026 BenchChem. All rights reserved.

4.2. Melting Point Determination (Capillary Method)

This protocol follows the principles outlined in OECD Test Guideline 102.[5] The capillary method is chosen for its accuracy, small sample requirement, and reliability for crystalline solids.

Protocol Steps:

- Sample Preparation: Ensure the crystalline product is completely dry and finely powdered.
- Capillary Loading: Pack a small amount of the powdered sample into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: Place the capillary tube in a melting point apparatus (e.g., a heated metal block or oil bath).
- Heating: Heat the apparatus rapidly to a temperature about 10-15°C below the expected melting point (approx. 82°C).
- Equilibration and Measurement: Decrease the heating rate to 1-2°C per minute. A slow heating rate near the melting point is essential for thermal equilibrium between the sample, thermometer, and heating block, ensuring an accurate reading.[2]
- Record Range: Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the last solid crystal melts (T_2). The melting range is reported as T_1-T_2. For a pure compound, this range should be narrow (≤ 2°C).

4.3. Water Solubility Determination (Flask Method)

This protocol is based on the OECD Test Guideline 105 for substances with solubility greater than 10^{-2} g/L.[1] The shake-flask method is a globally recognized standard for determining water solubility, designed to achieve a saturated solution at equilibrium.

Protocol Steps:

- System Preparation: Add an excess amount of **1,3-Dimethyl-2,4-dinitrobenzene** to a known volume of distilled water in a glass-stoppered flask. The excess solid ensures that saturation

© 2026 BenchChem. All rights reserved.

is achieved.

- Equilibration: Agitate the flask at a constant, controlled temperature (e.g., 20 ± 0.5°C) for a sufficient period. A preliminary test should be run to determine the time required to reach equilibrium (typically 24-48 hours). Constant temperature is crucial as solubility is highly temperature-dependent.
- Phase Separation: After equilibration, allow the mixture to stand at the same temperature until the undissolved solid has settled. If necessary, centrifuge the sample to ensure complete separation of the solid and aqueous phases.
- Sampling: Carefully withdraw an aliquot of the clear, supernatant aqueous phase.
- Analysis: Determine the concentration of the dissolved compound in the aliquot using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).
- Calculation: The water solubility is reported in units of mass per volume (e.g., mg/L). At least three replicate determinations should be performed to ensure the precision of the result.

Safety and Handling

Proper handling of **1,3-Dimethyl-2,4-dinitrobenzene** is essential due to its potential hazards.

- Health Hazards: This substance is classified as a potential carcinogen and may cause irritation to the skin, eyes, and respiratory tract.[2]
- Environmental Hazards: It may pose risks to the environment and should be disposed of according to local regulations.[2]
- Recommended Precautions:
  - Work in a well-ventilated fume hood.
  - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
  - Avoid inhalation of dust and contact with skin and eyes.

© 2026 BenchChem. All rights reserved.

- Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Consult the Safety Data Sheet (SDS) for detailed safety information before handling.[1][2]

Conclusion

This technical guide has provided a detailed and authoritative overview of the physicochemical properties of **1,3-Dimethyl-2,4-dinitrobenzene**. By integrating experimentally reported data, computational predictions, and standardized analytical protocols, this document serves as a reliable resource for scientists and researchers. The emphasis on the rationale behind experimental methodologies, grounded in international standards like the OECD Guidelines, ensures that the presented information is not only descriptive but also instructive. A thorough understanding of these core properties is fundamental to the safe handling, effective application, and environmental assessment of this important chemical intermediate.

References

- OECD (1995), Test No. 105: Water Solubility, OECD Guidelines for the Testing of Chemicals, Section 1, OECD Publishing, Paris. [Link]
- National Institute of Advanced Industrial Science and Technology (AIST), Japan, Spectral Database for Organic Compounds (SDBS). [Link]
- Situ Biosciences, OECD 105 - Water Solubility. [Link]
- OECD (1995), Test No. 102: Melting Point/Melting Range, OECD Guidelines for the Testing of Chemicals, Section 1, OECD Publishing, Paris. [Link]
- re3data.org, Spectral Database for Organic Compounds. [Link]
- OECD, Test No. 102: Melting Point/ Melting Range. [Link]
- Mishra, A., et al. (2015). A review on infrared spectroscopy: A new approach to the analysis of organic compounds. International Journal of Pharmaceutical and Chemical Sciences.
- U.S. EPA, Provisional Peer Reviewed Toxicity Values for 4-Amino-2,6-dinitrotoluene (CASRN 19406-51-0). [Link]

© 2026 BenchChem. All rights reserved.

- U.S. EPA, Provisional Peer Reviewed Toxicity Values for 2-Amino-4,6-dinitrotoluene (CASRN 35572-78-2). [Link]
- National Center for Biotechnology Information, PubChem Compound Summary for CID 69042, **1,3-Dimethyl-2,4-dinitrobenzene**. [Link]
- Panicker, C. Y., et al. (2013). IR, Raman and SERS spectra of 2-(methoxycarbonylmethylsulfanyl)-3,5-dinitrobenzene carboxylic acid. Journal of the Brazilian Chemical Society. [Link]
- PrepChem.com, Synthesis of **1,3-dimethyl-2,4-dinitrobenzene**. [Link]
- ResearchGate, FT-IR spectra of the aromatic dinitro derivative (2) and the final diamine (3). [Link]
- EPA, Contamination Assessment to Support Remediation and Licence Surrender. [Link]
- M. Kamal, M. M. (1998). Empirical Method for the Prediction of Heat of Formation of Organic Compounds. Defence Science Journal.
- DSpace@MIT, Evaluating and Utilizing Weak Interactions in Biologically Relevant Systems. [Link]
- U.S. EPA, Kazius, J, McGuire, R and Bursi, R. Derivation and Validation of Toxicophores for Mutagenicity Prediction. [Link]
- Yancheva, D. Y., et al. (2013). Characterization of the structure, electronic conjugation and vibrational spectra of the radical anions of p- and m-dinitrobenzene: A quantum chemical study. ResearchGate. [Link]
- Chemistry LibreTexts, 6.2B: Step-by-Step Procedures for Boiling Point Determination. [Link]
- NIST, 2,4-Dinitro-1,3-dimethyl-benzene Mass Spectrum. [Link]
- NIST, 2,4-Dinitro-1,3-dimethyl-benzene. [Link]
- International Journal of Pharmaceutical and Chemical Sciences, Interpretation of Infra Red Spectra. [Link]

© 2026 BenchChem. All rights reserved.

- Chemistry LibreTexts, 6.2: Boiling Point. [Link]
- eGyanKosh, MASS SPECTROMETRY: FRAGMENTATION PATTERNS. [Link]
- Organic Chemistry Tutor (YouTube), How to Read and Interpret the IR Spectra. [Link]
- Vedantu, Class 11 Chemistry Determination Of Boiling Point Experiment. [Link]
- University of Wisconsin-Madison, Assigning the 1H-NMR Signals of Aromatic Ring 1H-atoms. [Link]
- GeeksforGeeks, Determination of Boiling Point of Organic Compounds. [Link]
- Wikipedia, Octanol-water partition coefficient. [Link]
- SGKmistry (YouTube), Experimental determination of boiling point. [Link]
- University of Potsdam, B18OA1. 1. H NMR Spectroscopy. [Link]
- University of California, Los Angeles, Mass Spectrometry: Fragmentation. [Link]
- Nelson, D. L., & Cox, M. M. (2017). Lehninger principles of biochemistry. WH Freeman.
- Chemistry with Caroline (YouTube), How to Analyze Chemical Shift in the Aromatic Region (1H NMR). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. matrixscientific.com [matrixscientific.com]
- 2. CAS 603-02-1: 1,3-Dimethyl-2,4-dinitrobenzene | CymitQuimica [cymitquimica.com]
- 3. researchonline.ljmu.ac.uk [researchonline.ljmu.ac.uk]
- 4. researchgate.net [researchgate.net]

- 5. SDBS: Spectral Database for Organic Compounds – Clark Physical Sciences Library [physicalsciences.library.cornell.edu]
- 6. Spectral Database for Organic Compounds, SDBS - Databases - UW-Madison Libraries [search.library.wisc.edu]
- 7. Spectral Database for Organic Compounds | re3data.org [re3data.org]
- 8. 1,3-Dimethyl-2-nitrobenzene | 81-20-9 | Benchchem [benchchem.com]
- 9. SFU Library Databases: Spectral Database for Organic Compounds SDBS [databases.lib.sfu.ca]
- 10. Bioregistry - Spectral Database for Organic Compounds [bioregistry.io]
- To cite this document: BenchChem. [1,3-Dimethyl-2,4-dinitrobenzene physicochemical properties data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173080/docs#1-3-dimethyl-2-4-dinitrobenzene-physicochemical-properties-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.